

Venuloside A: A Comprehensive Technical Guide to its Natural Sources and Biosynthesis

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Compound of Interest

Compound Name: Venuloside A

Cat. No.: B12388213

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Introduction

Venuloside A, a monoterpene glycoside, has garnered interest within the scientific community for its potential biological activities. This technical guide provides an in-depth overview of the natural sources of **Venuloside A**, detailed methodologies for its isolation, and a putative biosynthetic pathway based on current scientific understanding. The information is presented to support further research and development efforts related to this compound.

Natural Sources of Venuloside A

Venuloside A is a natural product isolated from the plant species *Pittosporum venulosum*, a member of the Pittosporaceae family.^{[1][2]} This shrub is native to eastern Queensland, Australia, and grows in seasonally dry tropical biomes. So far, *Pittosporum venulosum* is the only reported natural source of **Venuloside A**. Other related compounds, Venuloside B, C, and D, have also been isolated from the same plant species.^{[3][4]}

Quantitative Data on Isolation

The isolation of **Venuloside A** from *Pittosporum venulosum* involves a series of extraction and chromatographic steps. The following table summarizes the quantitative data from a representative isolation protocol.

Plant Material	Extraction Solvents	Combined Organic Extract Yield
Dried and ground <i>Pittosporum venulosum</i> (10 g)	Hexane (250 mL), Dichloromethane (250 mL), Methanol (2 x 250 mL)	1.62 g

Experimental Protocols

Isolation of Venuloside A from *Pittosporum venulosum*

This protocol details the extraction and purification of **Venuloside A** from the dried plant material of *Pittosporum venulosum*.

1. Plant Material and Extraction:

- 10 g of dried and ground *Pittosporum venulosum* is sequentially extracted with 250 mL of hexane, 250 mL of dichloromethane (CH_2Cl_2), and twice with 250 mL of methanol (MeOH).
- The extracts are combined and concentrated under reduced pressure to yield a crude organic extract.

2. Solvent-Solvent Partitioning:

- The combined organic extract is subjected to solvent-solvent partitioning. The compounds of interest, including **Venuloside A**, are concentrated in the hexane fraction.

3. Flash Silica Oxide Chromatography:

- The hexane fraction is subjected to flash silica oxide chromatography.
- The column is eluted with a gradient from 100% hexane to 100% ethyl acetate (EtOAc) to separate the different components.

4. Further Purification (if necessary):

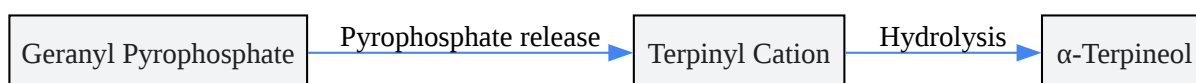
- Fractions containing **Venuloside A** may require further purification using techniques such as High-Performance Liquid Chromatography (HPLC) to obtain the pure compound.

Biosynthesis of Venuloside A

The complete biosynthetic pathway of **Venuloside A** has not been fully elucidated. However, based on the known biosynthesis of its constituent parts, a putative pathway can be proposed. **Venuloside A** is composed of an α -terpineol aglycone and a modified fucose sugar moiety, β -D-(2'-acetyl, 3'-senecioid) fucopyranoside.

Biosynthesis of the Aglycone: α -Terpineol

The biosynthesis of α -terpineol, a monoterpene, begins with the universal precursor for isoprenoids, geranyl pyrophosphate (GPP).

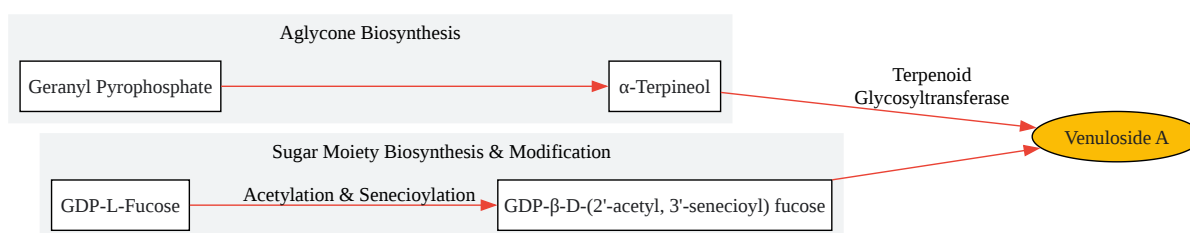


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Caption: Proposed biosynthesis of α -terpineol from geranyl pyrophosphate.

Biosynthesis of the Sugar Moiety: L-Fucose

The sugar component of **Venuloside A** is a derivative of L-fucose. In plants, the biosynthesis of L-fucose typically starts from GDP-D-mannose.



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